

Essential Safety and Operational Guide for Handling NF023 Hexasodium

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Compound of Interest

Compound Name: NF023 hexasodium

Cat. No.: B1209529

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **NF023 hexasodium**, a selective and competitive P2X1 receptor antagonist. The following procedural guidance is designed to ensure safe laboratory practices and proper disposal.

Personal Protective Equipment (PPE) and Safety Precautions

While **NF023 hexasodium** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications and Best Practices
Hand Protection	Nitrile gloves	While no specific glove material has been mandated, nitrile gloves are recommended for handling laboratory chemicals. Inspect gloves for integrity before use and replace them immediately if contaminated or torn.
Eye Protection	Safety glasses with side shields or goggles	To protect against accidental splashes.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect street clothing.

General Hygiene and Safety Measures:

- Follow the usual precautionary measures for handling chemicals.
- Avoid inhalation of the substance.
- Wash hands thoroughly after handling.
- Ensure adequate ventilation in the work area.

Operational Plans: Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Store in a cool, dry place. For long-term storage of the powder, -20°C is recommended for up to 3 years.^[1] For solutions, store at -80°C for up to 1 year.^[1]

Preparation of Solutions:

- **NF023 hexasodium** is soluble in water.[\[1\]](#)
- For a 1 mM stock solution, dissolve 1.16 mg of **NF023 hexasodium** (MW: 1162.86 g/mol) in 1 mL of water.
- Sonication may be required to achieve complete dissolution.[\[1\]](#)

Disposal Plan

As **NF023 hexasodium** is not classified as hazardous, disposal should follow standard laboratory procedures for non-hazardous chemical waste.

Disposal Steps:

- Aqueous Waste: Collect all aqueous solutions containing **NF023 hexasodium** in a designated, clearly labeled waste container.
- Solid Waste: Dispose of any solid **NF023 hexasodium** in the appropriate solid chemical waste container.
- Contaminated Materials: Gloves, weigh boats, and other disposable materials that have come into contact with **NF023 hexasodium** should be disposed of in the laboratory's solid waste stream.
- Consult Local Regulations: Always adhere to your institution's and local environmental regulations for chemical waste disposal.

Experimental Protocols

NF023 hexasodium is a well-documented selective antagonist of the P2X1 receptor. The following is a summary of its biological activity and a key experimental protocol.

Biological Activity:

Receptor	IC ₅₀ (Human)
P2X1	0.21 µM[1][2]
P2X3	28.9 µM[1][2]
P2X2	> 50 µM[1][2]
P2X4	> 100 µM[1][2]

Key Experimental Protocol: Antagonism of P2X1 Receptors in Xenopus Oocytes

This protocol is based on the methodology described by Soto, F., et al. (1999) in Neuropharmacology.[3]

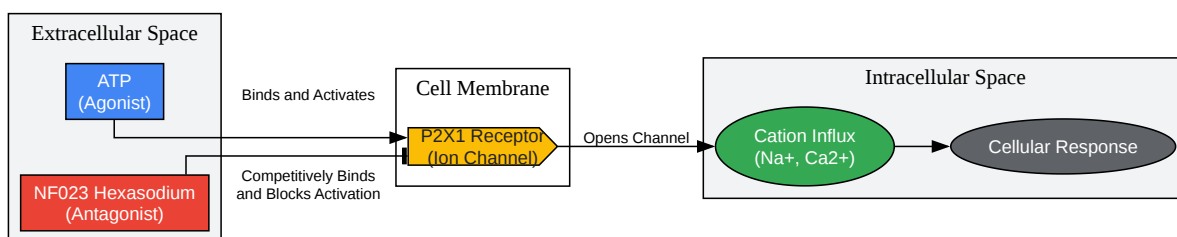
Objective: To characterize the antagonistic properties of NF023 on heterologously expressed P2X receptors in Xenopus oocytes using two-electrode voltage-clamp electrophysiology.

Methodology:

- **Oocyte Preparation:** Xenopus laevis oocytes are harvested and defolliculated.
- **cRNA Injection:** Oocytes are injected with cRNA encoding the desired P2X receptor subunit (e.g., human P2X1).
- **Incubation:** Injected oocytes are incubated for 2-7 days to allow for receptor expression.
- **Electrophysiological Recording:**
 - An oocyte is placed in a recording chamber and perfused with a standard saline solution.
 - The oocyte is impaled with two microelectrodes filled with 3 M KCl and voltage-clamped at a holding potential of -60 mV.
- **Drug Application:**
 - ATP (the agonist) is applied to the oocyte to elicit an inward current mediated by the expressed P2X receptors.

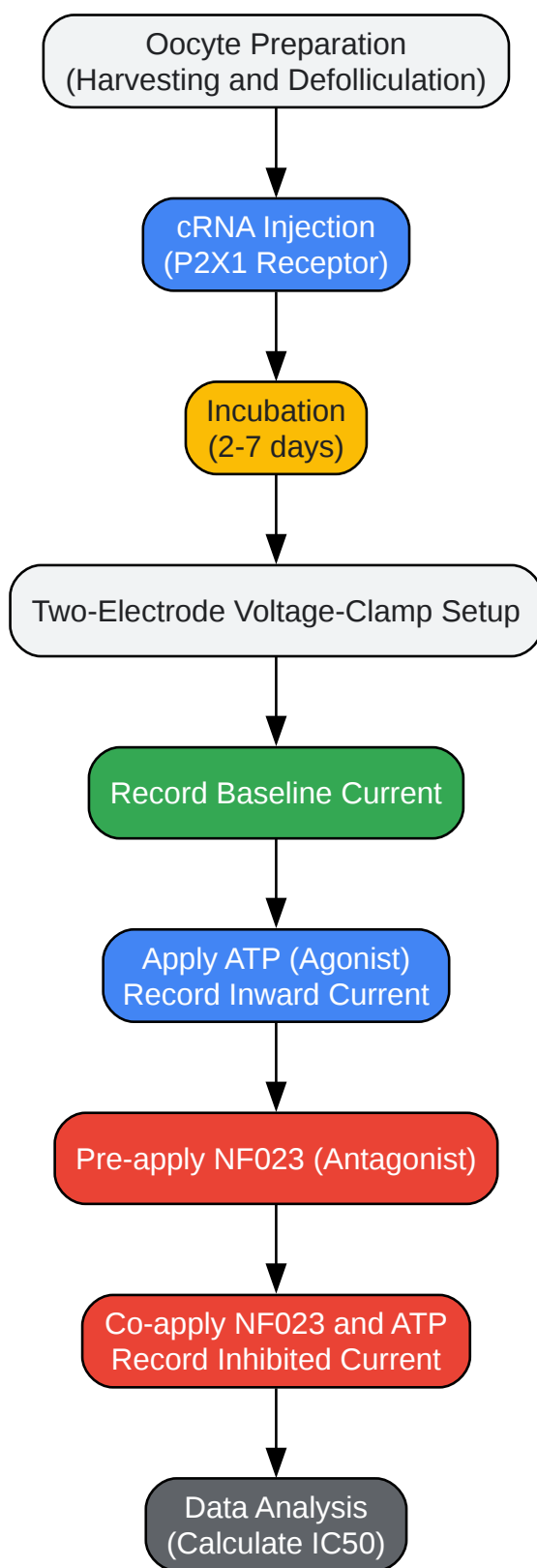
- To test the antagonistic effect, NF023 is pre-applied to the oocyte for a set duration before co-application with ATP.
- Data Analysis: The inhibition of the ATP-induced current by NF023 is measured to determine the IC_{50} value.

Visualizations



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Caption: Mechanism of **NF023 hexasodium** as a competitive antagonist of the P2X1 receptor.



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Caption: Experimental workflow for characterizing P2X1 receptor antagonism by **NF023 hexasodium**.

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References

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